

Fluacrypyrim toxicity profile versus alternatives

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Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

Cat. No.: S006337

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Fluacrypyrim Profile and Key Comparisons

The table below summarizes the core identity and toxicity profile of **fluacrypyrim** based on the search results.

Property	Fluacrypyrim Profile	Key Comparisons & Context
Pesticide Type	Acaricide/Miticide [1]	Strobilurin class; most strobilurins are fungicides, but fluacrypyrim is a notable acaricide [1] [2].
Mode of Action	Mitochondrial complex III electron transport inhibitor (Qo site) [1]	Inhibits mitochondrial energy production. Similar to new compounds like HNPC-A3066 [2].
Mammalian Toxicity	Low level of toxicity to mammals [1]	Favorable for user safety.
Aquatic Toxicity	Moderate to high toxicity to most aquatic species [1]	Major environmental concern; requires careful management to protect waterways.
Soil & Wildlife Impact	Persistent in aquatic systems; moderate-high toxicity to earthworms & birds [1]	Soil persistence data is lacking, but aquatic persistence is a known issue.

Property	Fluacrypyrim Profile	Key Comparisons & Context
Beneficial Insects	Not particularly toxic to honeybees [1]	Selective toxicity allows use in IPM; shown to be compatible with predatory mite <i>Phytoseiulus persimilis</i> [3].

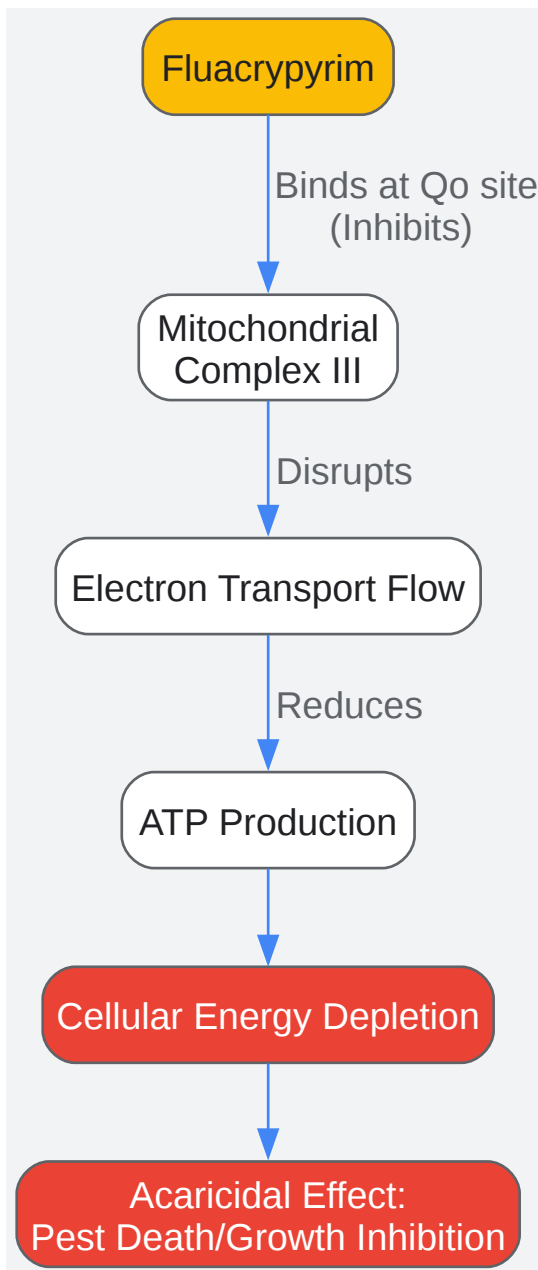
Fluacrypyrim in Context of Pest Management

Fluacrypyrim fits into pest management as a selective miticide with a specific mitochondrial mode of action.

- **Advantages for IPM:** Its selectivity is a key strength. One study found that a mixture of **fluacrypyrim** and **tetradifon** was highly toxic to the tea red spider mite (*Tetranychus kanzawai*) but showed low toxicity to the predatory mite *Phytoseiulus persimilis*. This makes it a promising candidate for Integrated Pest Management (IPM) programs where conserving natural enemies is crucial [3].
- **Potency and Alternatives:** Research into novel strobilurin acaricides has led to compounds like **HNPC-A3066**. This compound was reported to exhibit acaricidal potency comparable to **fluacrypyrim**, along with additional larvicidal and ovicidal activities, which could provide longer-lasting control [2].

Mitochondrial Inhibition Mechanism

Fluacrypyrim's primary mode of action is the inhibition of mitochondrial complex III in the electron transport chain. The following diagram illustrates this process and its cellular consequences.

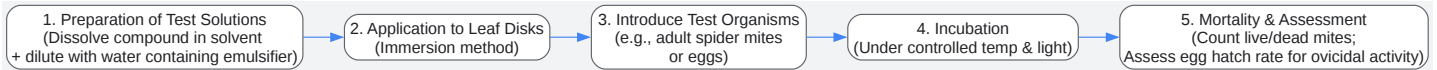


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This disruption of cellular energy production is a common target for other pesticides and inhibitors. For example, recent research explores how targeting mitochondrial components like the Clp protease or using redox-cyclers like paraquat can inhibit the production of aflatoxins in fungi, highlighting the broader relevance of mitochondrial pathways in agrochemical action [4].

Experimental Protocol for Toxicity Assessment

To objectively compare the toxicity of **fluacrypyrim** with other compounds, researchers often use standardized bioassays. The following workflow outlines a typical protocol for evaluating acaricidal activity against spider mites.



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Key Methodological Details:

- **Test Organisms:** A key experiment used the **tea red spider mite (*Tetranychus kanzawai*)** and the predatory mite ***Phytoseiulus persimilis*** to assess selective toxicity [3]. Novel compound HNPC-A3066 was tested against ***Tetranychus urticae*** [2].
- **Application:** The active ingredient is typically formulated as an **emulsifiable concentrate** [1].
- **Data Collection:** The core quantitative data collected includes:
 - **Mortality Rate:** Percentage of dead adult mites after a set period (e.g., 24, 48, 72 hours).
 - **LC₅₀/LD₅₀:** The concentration or dose required to kill 50% of the test population.
 - **Ovicidal/Larvicidal Activity:** For compounds like HNPC-A3066, inhibition of egg hatch and larval development is also measured [2].

Knowledge Gaps and Research Notes

It is important to note the limitations of the available information:

- The search results lack a **comprehensive quantitative table** comparing **fluacrypyrim** with a wide range of modern acaricides (e.g., spirodiclofen, cyflumetofen).
- Some key data, such as the **specific acute toxicity values (LD₅₀) for mammals and birds**, and definitive **soil degradation half-life (DT₅₀) for fluacrypyrim** were not present in the searched results [1].
- The **regulatory status** is crucial. **Fluacrypyrim** is **not approved** under the European Union's EC 1107/2009 regulation [1], which significantly impacts its use in many regions.

For the most current and complete data, I recommend consulting official pesticide databases such as the **EPA Pesticide Chemical Search** or the **EFSA Pesticides Database**, which provide detailed assessment reports and updated regulatory statuses.

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References

1. Fluacrypyrim [sitem.herts.ac.uk]
2. The Discovery of HNPC-A3066: A Novel Strobilurin Acaricide [pubmed.ncbi.nlm.nih.gov]
3. Selective toxicity of spirodiclofen and fluacrypyrim +tetradifon to the... [semanticscholar.org]
4. Targeting Mitochondria to Inhibit Aflatoxin Production [pmc.ncbi.nlm.nih.gov]

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